

Allyl ethyl ether molecular weight and formula

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Technical Guide: Allyl Ethyl Ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the fundamental physicochemical properties and a standard synthetic methodology for **allyl ethyl ether**. The information is curated for professionals engaged in chemical research and development.

Core Properties of Allyl Ethyl Ether

Allyl ethyl ether, also known as 3-ethoxy-1-propene, is a colorless, volatile, and flammable liquid. It is sparingly soluble in water but miscible with many organic solvents.[1] Its chemical and physical properties are summarized below.



Property	Value	Source
Molecular Formula	C5H10O	[2][3][4]
Molecular Weight	86.13 g/mol	[2][5][6]
Alternate Names	3-Ethoxypropene, Ethyl allyl ether	[2][3]
CAS Number	557-31-3	[2][3]
Density	0.765 g/cm ³	[1][5]
Boiling Point	63.3 - 67 °C	[1][5]
Flash Point	< -19 °F (< -28 °C)	[1][7]

Synthesis of Allyl Ethyl Ether via Williamson Ether Synthesis

The most common and straightforward method for the laboratory preparation of **allyl ethyl ether** is the Williamson ether synthesis. This reaction proceeds via an S_n2 mechanism, involving a nucleophilic attack of an alkoxide on an alkyl halide.[1][5] For **allyl ethyl ether**, this involves the reaction of sodium ethoxide with an allyl halide (e.g., allyl chloride or allyl bromide).

Experimental Protocol

This protocol is a representative procedure for the synthesis of **allyl ethyl ether** based on the principles of the Williamson ether synthesis.

Materials:

- Ethanol (anhydrous)
- Sodium metal (Na) or Sodium hydride (NaH)
- · Allyl chloride or Allyl bromide
- Anhydrous diethyl ether or Tetrahydrofuran (THF)



- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

Equipment:

- Round-bottom flask with a reflux condenser and a dropping funnel
- Magnetic stirrer and heating mantle
- Inert atmosphere setup (e.g., nitrogen or argon)
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- Alkoxide Formation:
 - In a dry round-bottom flask under an inert atmosphere, prepare a solution of sodium ethoxide. This can be achieved by carefully adding sodium metal in small portions to an excess of anhydrous ethanol at 0 °C. Alternatively, sodium hydride (a safer alternative to sodium metal) can be added to anhydrous ethanol or THF. The reaction is complete when the evolution of hydrogen gas ceases.
- Nucleophilic Substitution:
 - To the freshly prepared sodium ethoxide solution, add allyl chloride or allyl bromide dropwise from the dropping funnel at room temperature. The reaction may be exothermic.
 - After the addition is complete, heat the mixture to a gentle reflux (around 65-75 °C) for 2-4 hours.[8] The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up:



- After the reaction is complete, cool the mixture to room temperature.
- Carefully quench the reaction by the slow addition of water or a saturated aqueous solution of ammonium chloride to neutralize any unreacted sodium ethoxide.
- Transfer the mixture to a separatory funnel. If an organic solvent like diethyl ether or THF
 was used, add water to dissolve the inorganic salts. If the reaction was performed in
 excess ethanol, add water and a water-immiscible organic solvent (e.g., diethyl ether) to
 extract the product.
- Separate the organic layer. Wash the organic layer sequentially with water and then with brine (saturated NaCl solution) to remove any remaining water-soluble impurities.
- Dry the organic layer over an anhydrous drying agent such as magnesium sulfate or sodium sulfate.

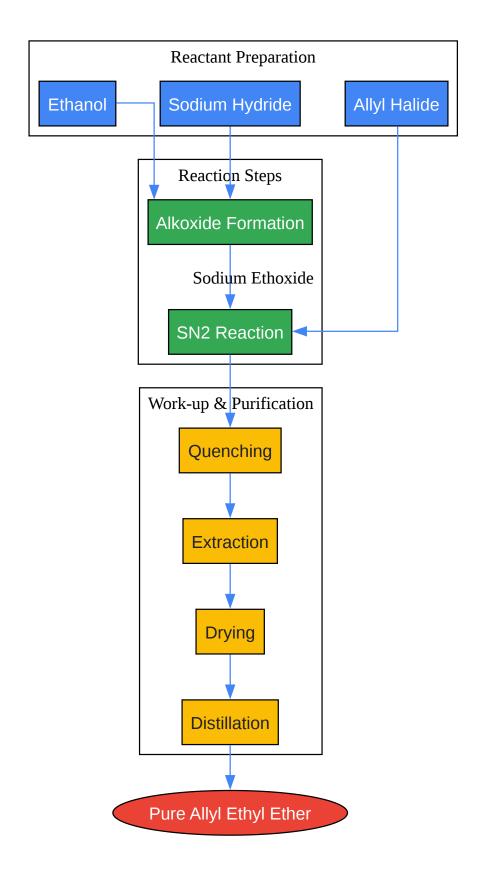
Purification:

- Filter off the drying agent.
- Remove the solvent from the filtrate using a rotary evaporator.
- The crude allyl ethyl ether can be purified by fractional distillation to yield the final product.[8]

Process Visualization

The following diagrams illustrate the key logical and procedural flows in the synthesis of **allyl ethyl ether**.

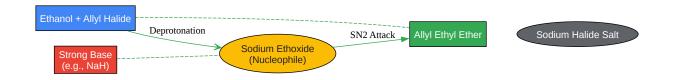




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Caption: Workflow for the Williamson Ether Synthesis of Allyl Ethyl Ether.





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Caption: Logical relationship of reactants and intermediates in the synthesis.

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